

# Application Notes and Protocols for AM-8123 In Vivo Experiments

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## Compound of Interest

Compound Name: AM-8123

Cat. No.: B12415121

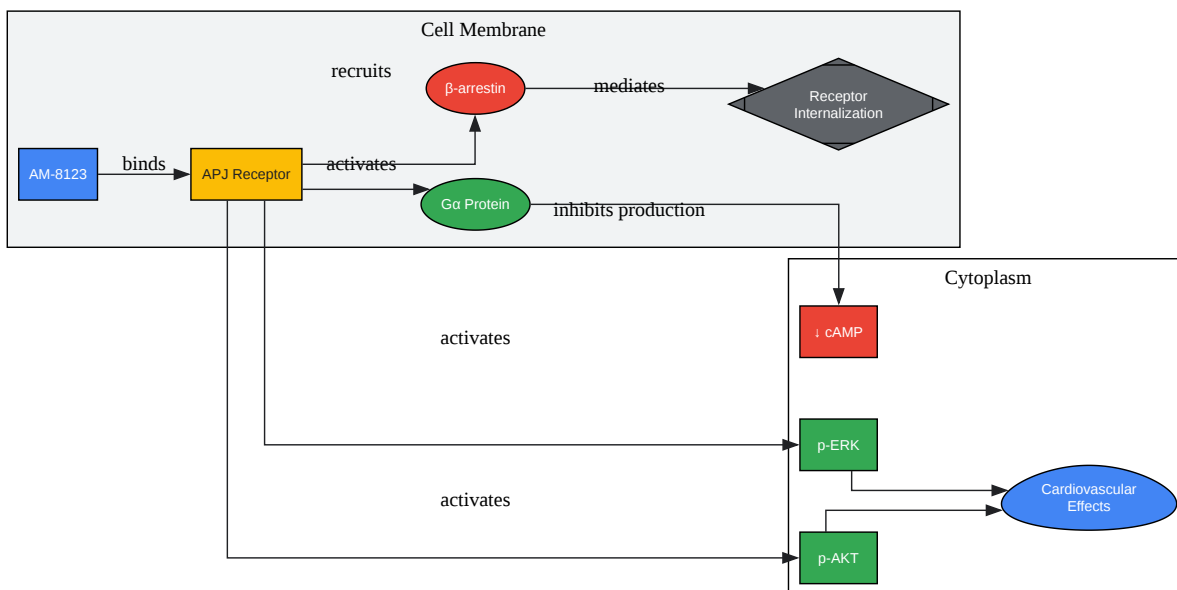
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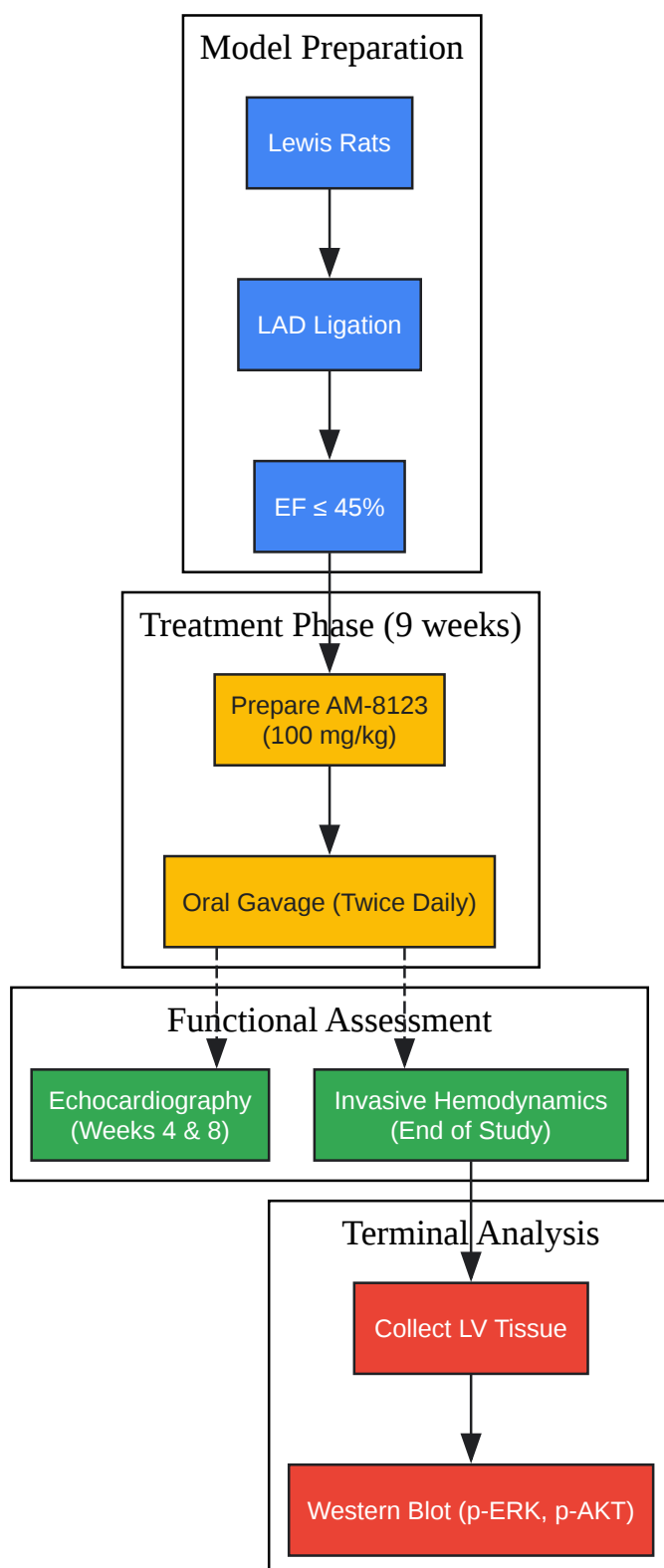
## For Researchers, Scientists, and Drug Development Professionals

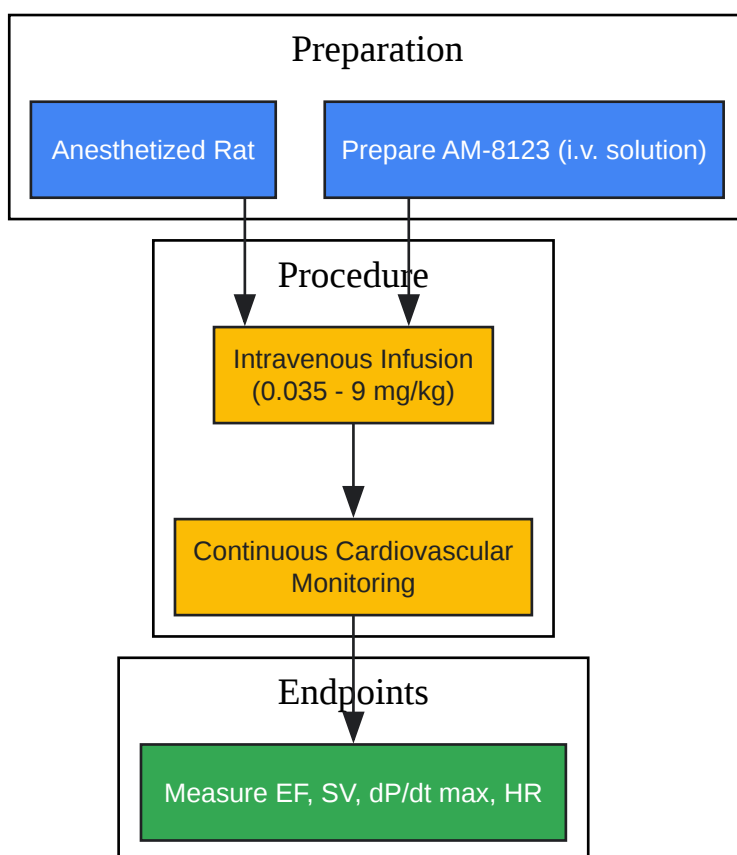
**AM-8123** is a potent and orally active small-molecule agonist for the apelin receptor (APJ), a G-protein coupled receptor.[1][2] It is under investigation as a potential therapeutic agent for cardiovascular diseases, particularly heart failure.[1][2] **AM-8123** mimics the action of the endogenous ligand apelin, promoting G $\alpha$  protein activation and inhibiting forskolin-stimulated cAMP production.[1] Activation of the APJ receptor by **AM-8123** also leads to  $\beta$ -arrestin recruitment and subsequent receptor internalization.[3][4]

## Mechanism of Action and Signaling Pathway

**AM-8123** acts as a selective agonist at the apelin receptor (APJ). Upon binding, it triggers a cascade of intracellular signaling events. The primary mechanism involves the activation of G $\alpha$  proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[1] Furthermore, **AM-8123** stimulates the phosphorylation of downstream protein kinases, notably Extracellular signal-Regulated Kinase (ERK) and Protein Kinase B (AKT), which are crucial mediators of cellular processes like cell growth, proliferation, and survival.[5][6][7] The activation of these pathways is believed to underlie the beneficial cardiovascular effects observed with **AM-8123** administration.[5][7] The binding of **AM-8123** to the APJ receptor also promotes the recruitment of  $\beta$ -arrestin, leading to receptor internalization and modulation of downstream signaling.[4]







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